

Live-Cell Imaging to Track the Cellular Effects of YK11 Over Time

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Compound of Interest

Compound Name: YK11

Cat. No.: B15541503

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Application Note and Protocols

Audience: Researchers, scientists, and drug development professionals.

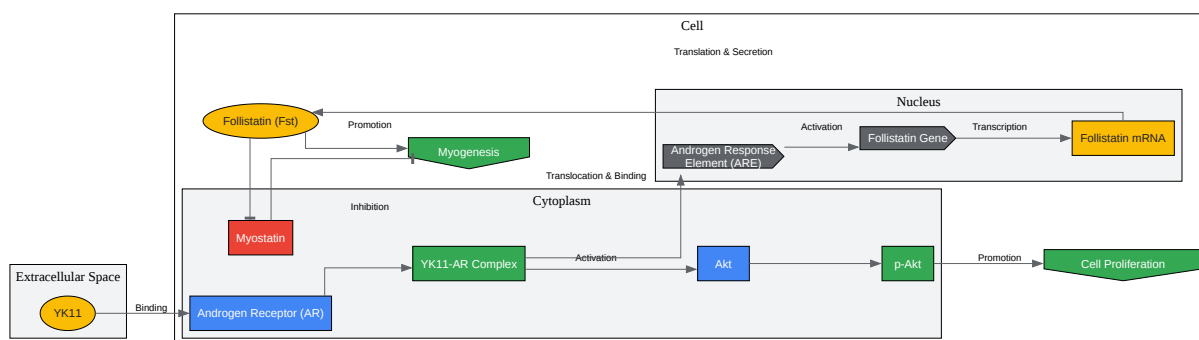
Introduction

YK11 is a synthetic steroidal selective androgen receptor modulator (SARM) that has garnered significant interest for its potent anabolic effects on muscle tissue.^[1] Unlike traditional androgens, **YK11** exhibits a unique mechanism of action. It acts as a partial agonist of the androgen receptor (AR), but its primary myogenic effects are mediated through the induction of follistatin (Fst), a potent inhibitor of myostatin, which is a negative regulator of muscle growth.^{[2][3][4][5][6][7]} Understanding the cellular dynamics of **YK11**'s action is crucial for elucidating its therapeutic potential and potential off-target effects. Live-cell imaging offers a powerful approach to visualize and quantify these dynamic processes in real-time within a physiological context.

This application note provides detailed protocols for utilizing live-cell imaging to track the key cellular effects of **YK11** over time, including androgen receptor nuclear translocation, myogenic differentiation, cell proliferation, and apoptosis.

Signaling Pathway of YK11

YK11 initiates its cellular effects by binding to the androgen receptor. This binding event triggers a signaling cascade that is distinct from that of full AR agonists. A primary consequence of **YK11**-AR interaction is the upregulation of follistatin expression, which in turn inhibits myostatin, leading to enhanced myogenesis. Additionally, **YK11** has been shown to influence other signaling pathways, such as the Akt pathway, which is involved in cell proliferation and survival.[2][8]

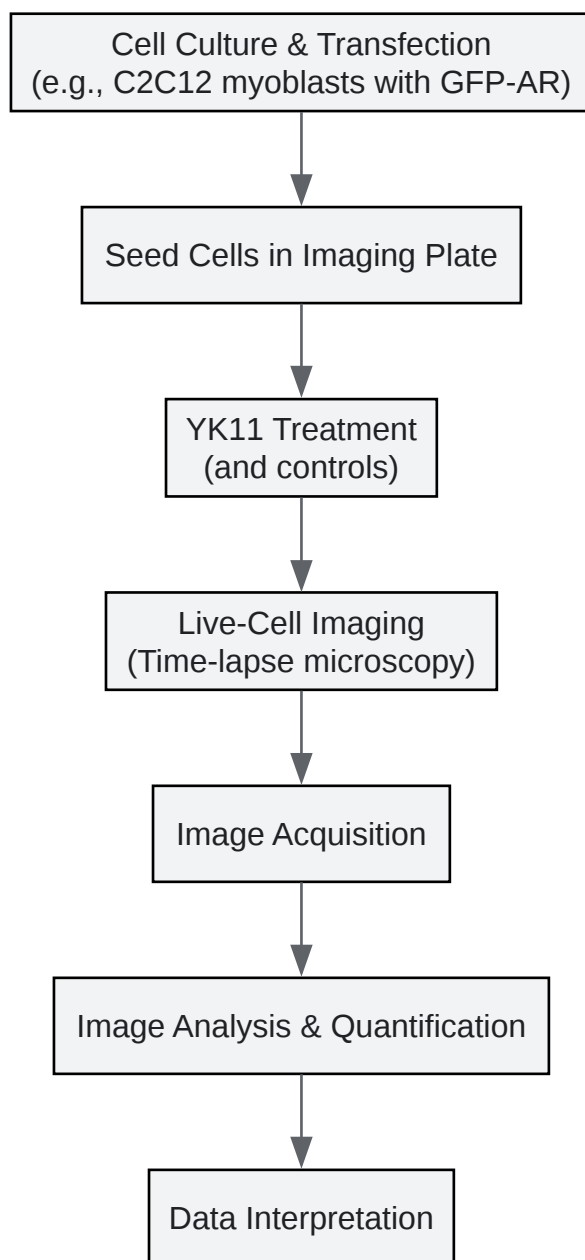


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Figure 1: YK11 Signaling Pathway.

Experimental Workflow

A general workflow for investigating the cellular effects of **YK11** using live-cell imaging is outlined below. This workflow can be adapted for specific assays.



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Figure 2: General Experimental Workflow.

Data Presentation

The following tables provide a representative summary of quantitative data that can be obtained from the described protocols. The values are illustrative and will vary depending on

experimental conditions.

Table 1: **YK11**-Induced Androgen Receptor Nuclear Translocation

Time after YK11 (500 nM) Treatment	Nuclear AR Fluorescence (% of Total)
0 min	15 ± 3%
15 min	45 ± 5%
30 min	75 ± 8%
60 min	85 ± 5%
120 min	88 ± 4%

Table 2: Time-Course of Myogenic Differentiation Markers in C2C12 Cells Treated with **YK11** (500 nM)

Days in Differentiation Medium	MyoD Expression (Fold Change)	Myogenin Expression (Fold Change)	Follistatin Expression (Fold Change)	Myotube Fusion Index (%)
1	1.5 ± 0.2	1.2 ± 0.1	2.5 ± 0.4	5 ± 1%
2	2.8 ± 0.4	3.5 ± 0.5	4.0 ± 0.6	25 ± 4%
3	2.2 ± 0.3	5.8 ± 0.7	3.2 ± 0.5	55 ± 6%
4	1.8 ± 0.2	4.5 ± 0.6	2.5 ± 0.4	70 ± 8%

Table 3: Dose-Dependent Effects of **YK11** on Apoptosis and Proliferation (48-hour treatment)

YK11 Concentration	Apoptotic Cells (% of Total)	Relative Cell Proliferation (%)
0 nM (Control)	3 ± 1%	100%
100 nM	4 ± 1%	115 ± 5%
500 nM	6 ± 2%	130 ± 7%
1000 nM	15 ± 3%	95 ± 8%
5000 nM	45 ± 6%	40 ± 10%

Experimental Protocols

Protocol 1: Live-Cell Imaging of Androgen Receptor Nuclear Translocation

This protocol describes how to visualize and quantify the translocation of the androgen receptor from the cytoplasm to the nucleus upon **YK11** treatment.

Materials:

- HEK293 or C2C12 cells
- Plasmid encoding GFP-tagged human Androgen Receptor (GFP-AR)
- Transfection reagent (e.g., Lipofectamine 3000)
- Live-cell imaging medium (e.g., FluoroBrite DMEM)
- **YK11**
- DHT (positive control)
- Vehicle control (e.g., DMSO)
- Hoechst 33342 (for nuclear staining)
- Live-cell imaging system with environmental control (37°C, 5% CO₂)

Methodology:

- Cell Transfection:
 - One day before transfection, seed HEK293 or C2C12 cells in a glass-bottom imaging dish to be 70-90% confluent at the time of transfection.
 - Transfect the cells with the GFP-AR plasmid according to the manufacturer's protocol for your chosen transfection reagent.
 - Incubate for 24-48 hours to allow for protein expression.
- Cell Treatment:
 - Replace the culture medium with pre-warmed live-cell imaging medium.
 - Stain the nuclei by adding Hoechst 33342 to a final concentration of 1 µg/mL and incubate for 15-30 minutes.
 - Place the imaging dish on the microscope stage and allow the cells to equilibrate in the environmental chamber for at least 30 minutes.
 - Acquire baseline images (Time 0).
 - Add **YK11**, DHT, or vehicle control to the desired final concentrations.
- Live-Cell Imaging:
 - Acquire time-lapse images every 5-15 minutes for a duration of 2-4 hours. Use appropriate filter sets for GFP and Hoechst 33342.
 - Maintain focus and minimize phototoxicity by using the lowest possible laser power and exposure times.
- Image Analysis:
 - Use image analysis software (e.g., ImageJ/Fiji) to quantify the nuclear and cytoplasmic fluorescence intensity of GFP-AR in individual cells over time.

- The Hoechst 33342 signal can be used to create a nuclear mask.
- Calculate the ratio of nuclear to cytoplasmic fluorescence or the percentage of total fluorescence within the nucleus for each time point.

Protocol 2: Real-Time Monitoring of Myogenic Differentiation

This protocol allows for the tracking of myoblast differentiation into myotubes following **YK11** treatment.

Materials:

- C2C12 myoblasts
- Growth medium (DMEM with 10% FBS)
- Differentiation medium (DMEM with 2% horse serum)
- **YK11**
- Vehicle control (e.g., DMSO)
- Live-cell fluorescent reporter for MyoD or Myogenin (e.g., commercially available lentiviral reporter)
- Live-cell nuclear stain (e.g., Hoechst 33342)
- Live-cell imaging system with environmental control

Methodology:

- Cell Line Generation (if necessary):
 - If a stable reporter cell line is not available, transduce C2C12 cells with a lentiviral vector expressing a fluorescent reporter under the control of the MyoD or myogenin promoter.
 - Select for a stable population of reporter-expressing cells.

- Initiation of Differentiation:
 - Seed the C2C12 reporter cells in a glass-bottom imaging dish.
 - Grow the cells in growth medium until they reach 80-90% confluency.
 - To induce differentiation, replace the growth medium with differentiation medium containing **YK11** or vehicle control.
- Live-Cell Imaging:
 - Place the imaging dish on the microscope stage within the environmental chamber.
 - Acquire images at regular intervals (e.g., every 4-6 hours) for 4-6 days.
 - Capture brightfield images to observe myotube formation and fluorescent images to monitor reporter expression and nuclear staining.
- Image Analysis:
 - Quantify the expression of the myogenic reporter by measuring the mean fluorescence intensity in the nuclei of individual cells over time.
 - Calculate the fusion index by counting the number of nuclei within myotubes (defined as cells with three or more nuclei) and dividing by the total number of nuclei.

Protocol 3: Live-Cell Apoptosis and Proliferation Assays

This protocol describes methods to assess the impact of **YK11** on cell viability and proliferation in real-time.

Materials:

- C2C12 myoblasts
- Growth medium
- **YK11**

- Staurosporine (positive control for apoptosis)
- Vehicle control (e.g., DMSO)
- Live-cell apoptosis reagent (e.g., CellEvent™ Caspase-3/7 Green Detection Reagent)
- Live-cell proliferation reporter system (e.g., FUCCI - Fluorescent Ubiquitination-based Cell Cycle Indicator)
- Live-cell imaging system with environmental control

Methodology for Apoptosis Assay:

- Cell Seeding and Treatment:
 - Seed C2C12 cells in a glass-bottom imaging dish.
 - Allow cells to adhere and grow for 24 hours.
 - Add the live-cell apoptosis reagent to the culture medium according to the manufacturer's instructions.
 - Add various concentrations of **YK11**, staurosporine, or vehicle control.
- Live-Cell Imaging:
 - Immediately begin time-lapse imaging, acquiring images every 30-60 minutes for 24-48 hours.
 - Use appropriate filter sets for the apoptosis reporter.
- Image Analysis:
 - Count the number of fluorescently labeled apoptotic cells and the total number of cells (e.g., from a brightfield image or a constitutive fluorescent marker) at each time point.
 - Calculate the percentage of apoptotic cells over time for each treatment condition.

Methodology for Proliferation Assay:

- Cell Line Generation:
 - Generate a stable C2C12 cell line expressing the FUCCI reporters (e.g., by lentiviral transduction). FUCCI systems typically use two fluorescent proteins to label cells in G1 phase (e.g., red) and S/G2/M phases (e.g., green).
- Cell Seeding and Treatment:
 - Seed the C2C12-FUCCI cells in a glass-bottom imaging dish.
 - Allow cells to adhere for 24 hours.
 - Replace the medium with fresh growth medium containing different concentrations of **YK11** or vehicle control.
- Live-Cell Imaging:
 - Acquire time-lapse images every 30-60 minutes for 48-72 hours.
 - Use appropriate filter sets for the red and green fluorescent proteins of the FUCCI system.
- Image Analysis:
 - Use image analysis software to segment and classify each cell based on its fluorescence (red, green, or yellow/double-positive).
 - Quantify the number of cells in each phase of the cell cycle at each time point.
 - Track individual cells to determine the length of the cell cycle.

Conclusion

The protocols outlined in this application note provide a comprehensive framework for investigating the dynamic cellular effects of **YK11** using live-cell imaging. By visualizing and quantifying androgen receptor translocation, myogenic differentiation, apoptosis, and cell proliferation in real-time, researchers can gain deeper insights into the mechanisms of action of this potent SARM. This knowledge is essential for the development of novel therapeutics for

muscle-wasting diseases and for understanding the potential risks associated with the use of such compounds.

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